

# In-Depth Technical Guide: trans-Phenothrin (CAS No. 26046-85-5)

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## Compound of Interest

Compound Name: *trans-Phenothrin*

Cat. No.: B1675335

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This technical guide provides a comprehensive overview of **trans-Phenothrin**, a synthetic pyrethroid insecticide. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its physicochemical properties, toxicological profile, environmental fate, and mechanism of action.

## Physicochemical Properties

**trans-Phenothrin**, also known as d-phenothrin, is a photolabile synthetic pyrethroid.<sup>[1]</sup> It is characterized by its potent insecticidal activity against a broad spectrum of flying and crawling insects.<sup>[1]</sup>

Property	Value	Reference
CAS Number	26046-85-5	[2]
Molecular Formula	C <sub>23</sub> H <sub>26</sub> O <sub>3</sub>	[3]
Molecular Weight	350.45 g/mol	[3]
Appearance	Yellow to brown transparent viscous liquid	[1]
Solubility	Soluble in common organic solvents; Negligible in water	[1]
Stability	Sensitive to alkalis and strong acids; Degraded by exposure to light	[1]

## Toxicological Profile

**trans-Phenothrin** exhibits low mammalian toxicity, a characteristic feature of pyrethroid insecticides.[1] Its toxicological profile has been evaluated through various studies, summarized below.

Endpoint	Species	Route	Value	Reference
Acute Oral Toxicity (LD <sub>50</sub> )	Rat	Oral	> 5000 mg/kg bw	[4]
Acute Dermal Toxicity (LD <sub>50</sub> )	Rat	Dermal	> 2000 mg/kg bw	[4]
Acute Inhalation Toxicity (LC <sub>50</sub> )	Rat	Inhalation	> 5.3 mg/L	[4]
Skin Irritation	Rabbit	Dermal	Non-irritating	[4]
Eye Irritation	Rabbit	Ocular	Non-irritating	[4]
Skin Sensitization	Guinea Pig	Dermal	Non-sensitizing	[4]
Carcinogenicity	-	-	Non-carcinogenic	[4]
Mutagenicity	-	-	Non-mutagenic	[4]
Reproductive Toxicity	-	-	Non-toxic to reproduction	[4]

## Experimental Protocols

Detailed experimental protocols for the toxicological and environmental fate studies cited are based on internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD). While specific study reports for **trans-Phenothrin** were not publicly available, the following represents the standard methodologies employed for such assessments.

### Acute Oral Toxicity (LD<sub>50</sub>) - OECD 423

This protocol is a stepwise procedure with the use of a minimum number of animals.

- Test Animals: Healthy, young adult rats of a single sex (typically females, as they are often slightly more sensitive) are used.[5][6]

- **Housing and Fasting:** Animals are caged individually and fasted (food, but not water) for at least 16 hours prior to administration of the test substance.[5][6]
- **Dose Administration:** The test substance, typically dissolved or suspended in a suitable vehicle like corn oil, is administered by oral gavage.[6][7] A starting dose of 2000 mg/kg body weight is often used in a limit test.[5]
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.[5][6] Observations are made frequently on the day of dosing and at least once daily thereafter.[5]
- **Pathology:** At the end of the observation period, all animals are subjected to a gross necropsy.[6]

## Aquatic Toxicity to *Daphnia magna* - OECD 202

This test assesses the acute immobilization of *Daphnia magna*.

- **Test Organisms:** Young daphnids (less than 24 hours old) are used.[8]
- **Test Conditions:** The test is conducted under static conditions for 48 hours.[1][8] Test vessels are filled with a dilution water of known quality, and a geometric series of at least five concentrations of the test substance is prepared.[1]
- **Exposure:** A set number of daphnids (e.g., 10) are placed in each test vessel for each concentration and a control. Two replicates are typically used for each level.[9]
- **Observations:** The number of immobilized daphnids is recorded at 24 and 48 hours.[1][8] Immobilization is defined as the lack of movement even after gentle agitation.[1] Water quality parameters such as pH and dissolved oxygen are also monitored.[1]
- **Endpoint Calculation:** The EC<sub>50</sub> (the concentration that causes immobilization in 50% of the daphnids) is determined at 24 and 48 hours.[8]

## Environmental Fate

**trans-Phenothrin** is known to be photolabile and readily degrades in the environment, which limits its persistence.[1]

Endpoint	Condition	Half-life (t <sub>1/2</sub> )	Reference
Soil Metabolism	Aerobic	-	-
Photodegradation on Soil	-	-	-

## Aerobic Soil Metabolism - OECD 307

This study evaluates the rate and route of degradation in soil under aerobic conditions.

- **Test System:** A representative soil type is chosen, and its characteristics (pH, organic carbon content, etc.) are documented.[\[10\]](#) The soil is typically sieved and pre-incubated to stabilize microbial activity.[\[11\]](#)
- **Test Substance Application:** The test substance, often radiolabeled for ease of tracking, is applied to the soil at a rate reflecting its intended use.[\[10\]](#)
- **Incubation:** The treated soil is incubated in the dark at a controlled temperature and moisture content.[\[11\]](#) Aerobic conditions are maintained by ensuring adequate air exchange.
- **Sampling and Analysis:** Soil samples are taken at various time intervals and analyzed for the parent compound and its degradation products.[\[11\]](#)
- **Data Analysis:** The rate of degradation (DT<sub>50</sub> and DT<sub>90</sub> - the time for 50% and 90% dissipation, respectively) and the degradation pathway are determined.[\[10\]](#)

## Photodegradation on Soil - OECD Guideline

This study assesses the degradation of a substance on the soil surface when exposed to light.

- **Soil Preparation:** A thin layer of a chosen soil type is applied to plates.[\[12\]](#)
- **Application:** The test substance is applied uniformly to the soil surface.[\[12\]](#)
- **Irradiation:** The plates are exposed to a light source that simulates natural sunlight.[\[12\]](#) Dark controls are maintained to differentiate between photodegradation and other degradation processes.[\[13\]](#)

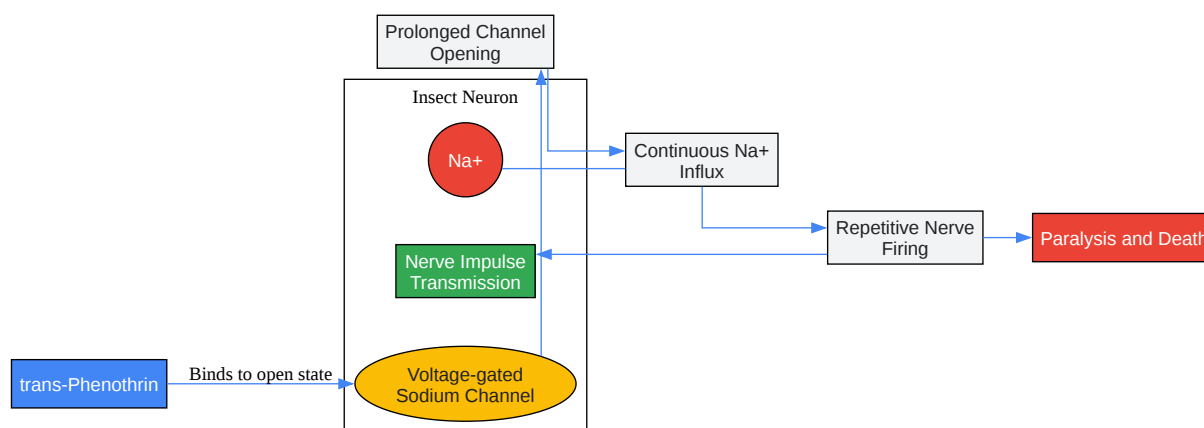
- Sampling and Analysis: Soil samples are collected at different time points and analyzed for the parent compound and its photoproducts.[12]
- Endpoint Determination: The half-life of photodegradation is calculated.[13]

## Mechanism of Action

The primary target of **trans-Phenothrin**, like other pyrethroid insecticides, is the voltage-gated sodium channel in the nervous system of insects.[2]

## Signaling Pathway

**trans-Phenothrin** binds to the open state of the voltage-gated sodium channels, preventing their closure.[14] This leads to a prolonged influx of sodium ions, resulting in repetitive nerve firing, paralysis, and ultimately the death of the insect.[2]

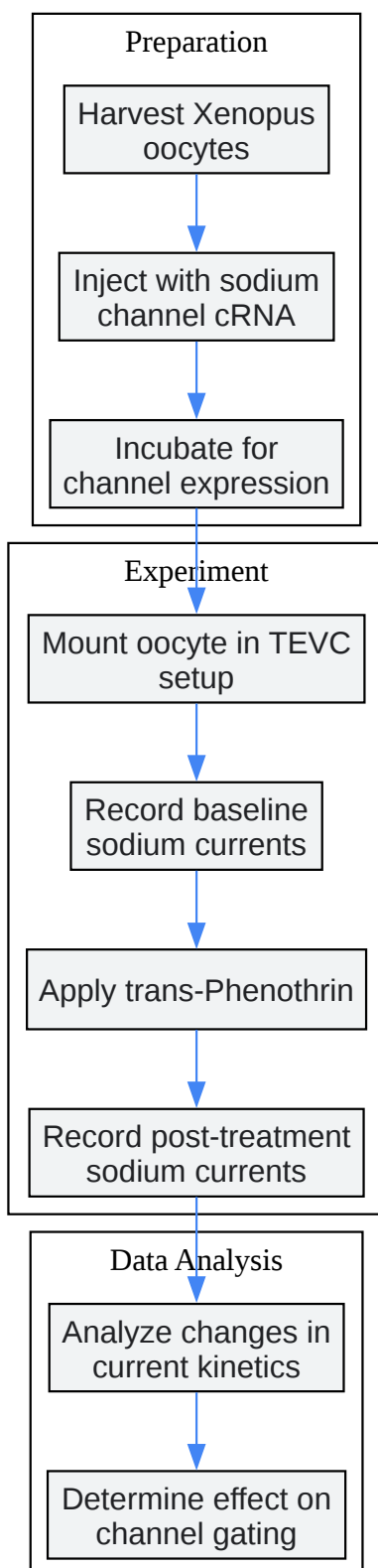


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Caption: Mechanism of action of **trans-Phenothrin** on insect voltage-gated sodium channels.

## Experimental Workflow: Electrophysiology

The effect of **trans-Phenothrin** on sodium channels is typically studied using electrophysiological techniques like the two-electrode voltage clamp (TEVC) on *Xenopus* oocytes expressing the target sodium channel.<sup>[15]</sup>



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Caption: A typical experimental workflow for Two-Electrode Voltage Clamp (TEVC) studies.



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